

"2-Amino-6-methoxyphenol hydrochloride" chemical properties

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Compound of Interest

Compound Name: *2-Amino-6-methoxyphenol
hydrochloride*

Cat. No.: *B2981388*

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An In-depth Technical Guide to the Chemical Properties of **2-Amino-6-methoxyphenol hydrochloride**

Abstract: This technical guide provides a comprehensive overview of **2-Amino-6-methoxyphenol hydrochloride** (CAS No: 339531-77-0), a substituted aminophenol derivative with significant potential as a chemical intermediate and building block in pharmaceutical and materials science. This document delves into its core chemical and physical properties, provides detailed protocols for its analytical characterization, outlines a representative synthetic approach, and discusses its handling, safety, and potential applications. The content herein is curated for researchers, medicinal chemists, and process development scientists, offering both foundational data and practical, experience-driven insights.

Nomenclature and Structural Identity

2-Amino-6-methoxyphenol hydrochloride is an aromatic organic compound featuring amino, hydroxyl, and methoxy functional groups on a benzene ring, supplied as a hydrochloride salt. The salt form enhances stability and aqueous solubility compared to the free base.

Chemical Structure

The molecular structure consists of a phenol ring substituted with an amino group at position 2 and a methoxy group at position 6. The hydrochloride salt is formed by the protonation of the basic amino group.

Caption: Chemical structure of **2-Amino-6-methoxyphenol hydrochloride**.

Chemical Identifiers

The following table summarizes the key identifiers for this compound.

Identifier	Value	Source
IUPAC Name	2-amino-6-methoxyphenol;hydrochloride	[1]
CAS Number	339531-77-0	[1]
Molecular Formula	C ₇ H ₁₀ ClNO ₂	[1]
Molecular Weight	175.61 g/mol	[2]
InChI Key	GWXIGCZEXDVFDN-UHFFFAOYSA-N	[1]
SMILES	<chem>COC1=CC=CC(N)=C1O.Cl</chem>	[3]

Physicochemical Properties

The physical and chemical properties of a compound are critical for designing experiments, developing formulations, and ensuring safe handling.

Property	Value	Source
Physical Form	Solid	[1]
Purity	Typically ≥95%	[1]
Storage Temperature	Room temperature, under inert atmosphere	[1] [3]
Solubility	Freely soluble in water or alcohol (as o-Aminophenol hydrochloride)	[4]
Computed XLogP3	0.5 (for free base)	[2]

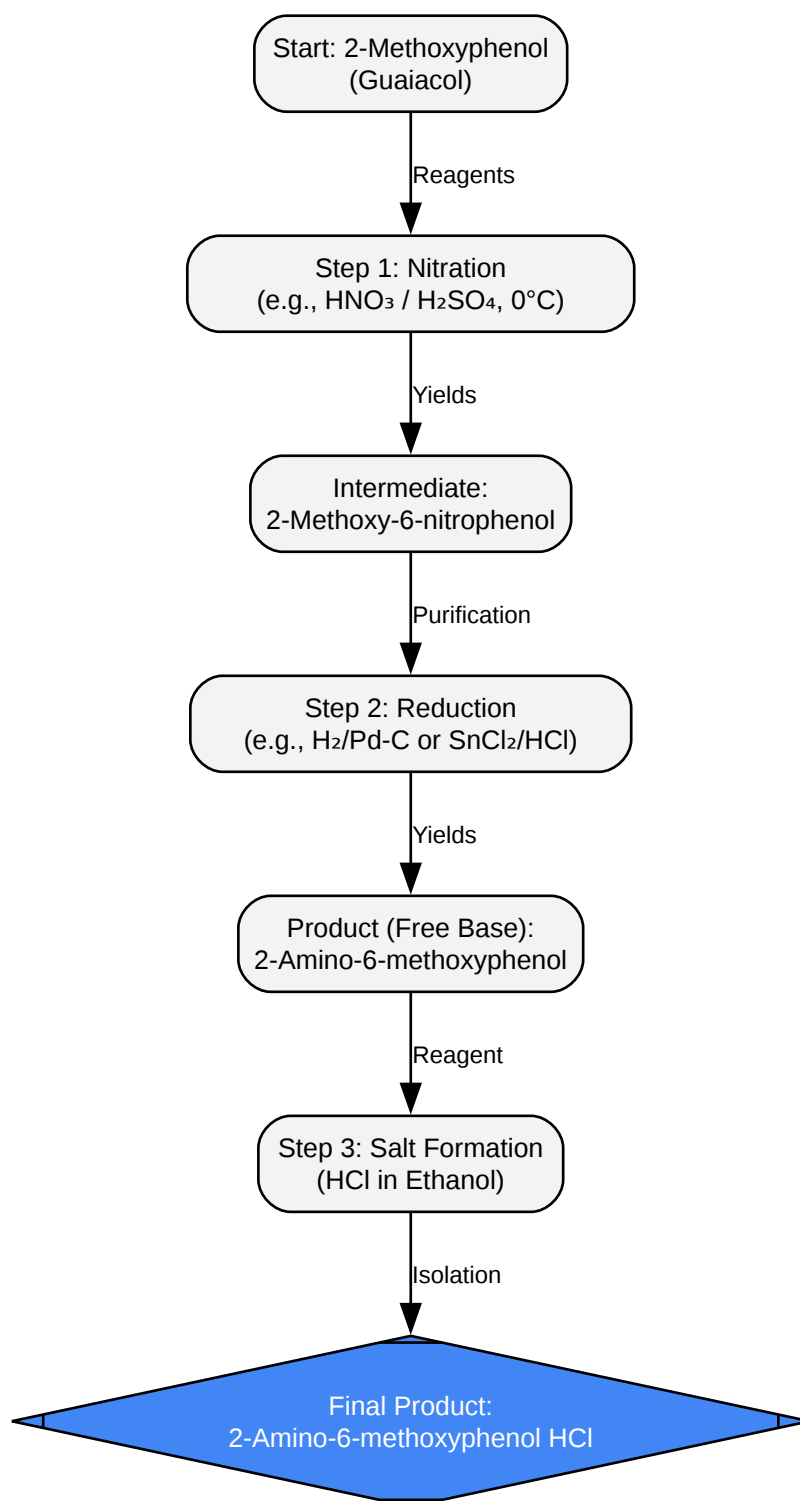
Note: The hydrochloride salt form significantly increases water solubility compared to the free base due to its ionic nature.

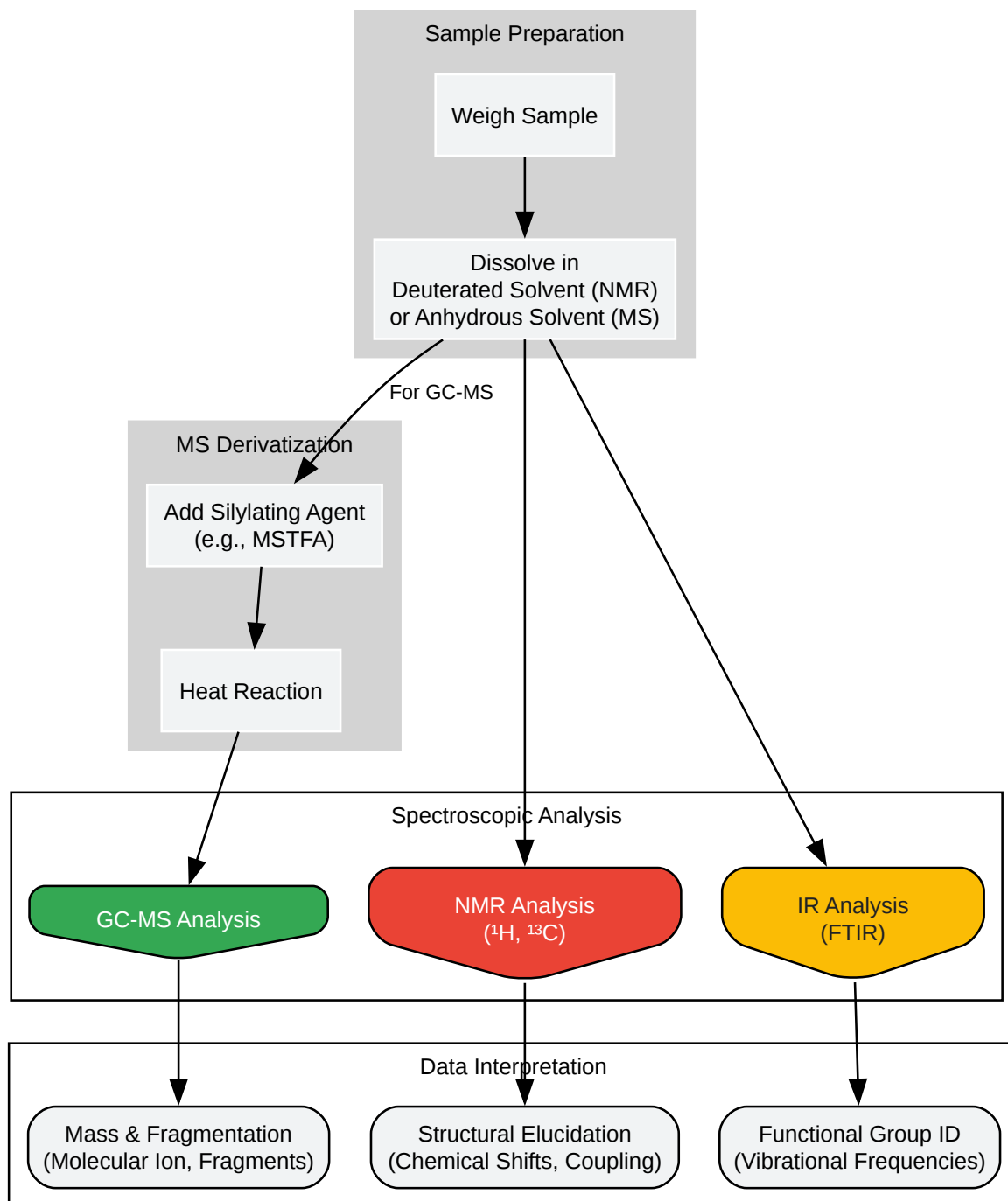
Synthesis Pathway

The synthesis of substituted phenols often involves multi-step reactions. A plausible route to 2-Amino-6-methoxyphenol could start from a more readily available precursor like 2-methoxyphenol (guaiacol), followed by nitration and subsequent reduction.

Representative Synthetic Protocol

- **Nitration of 2-Methoxyphenol:** 2-Methoxyphenol is carefully nitrated using a nitrating agent (e.g., nitric acid in acetic acid) at low temperatures to introduce a nitro group onto the ring, primarily at the position para to the hydroxyl group and ortho to the methoxy group, yielding 2-methoxy-6-nitrophenol. The directing effects of the -OH and -OCH₃ groups are crucial here; both are ortho, para-directing, and their combined influence favors substitution at position 6.
- **Reduction of the Nitro Group:** The resulting 2-methoxy-6-nitrophenol is then subjected to a reduction reaction. This is commonly achieved using catalytic hydrogenation (e.g., H₂ gas with a Palladium-on-carbon catalyst) or chemical reducing agents like tin(II) chloride in hydrochloric acid. This step selectively reduces the nitro group to an amino group.
- **Salt Formation:** The resulting 2-amino-6-methoxyphenol free base is dissolved in a suitable solvent (e.g., ethanol or diethyl ether) and treated with hydrochloric acid to precipitate the stable hydrochloride salt, which can then be isolated by filtration.





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Sources

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